

# What is the chemical structure of Tropaeolin OO?

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## Compound of Interest

Compound Name: *Diphenyl orange*

Cat. No.: *B15337946*

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## An In-depth Technical Guide to Tropaeolin OO

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Tropaeolin OO, also known by its common synonyms Acid Orange 5 and Orange IV, is an azo dye extensively utilized in various scientific and industrial applications.<sup>[1]</sup> Primarily recognized for its function as a pH indicator, it exhibits a distinct color change from red at a pH below 1.4 to a yellow-orange hue at a pH above 3.2.<sup>[2]</sup> Its utility extends to biological staining for microscopic analysis and as a chromophoric agent in the manufacturing of textiles and other materials.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical and physical properties of Tropaeolin OO, detailed experimental protocols for its application, and a visualization of its chemical structure.

### Chemical Structure and Identification

Tropaeolin OO is a sodium salt of a sulfonated azo compound. The molecule consists of a diphenylamine moiety linked via an azo bridge to a benzene sulfonic acid group.

IUPAC Name: sodium 4-[(4-anilinophenyl)diazenyl]benzenesulfonate<sup>[3][4]</sup>

Chemical Formula:  $C_{18}H_{14}N_3NaO_3S$ <sup>[1][2][3][4][5][6][7][8]</sup>

CAS Number: 554-73-4<sup>[1][3][4][6][7][8][9][10]</sup>

Synonyms: Acid Orange 5, Orange IV, Diphenylamine Orange, C.I. Acid Orange 5, Orange GS, C.I. 13080[3][4][5][6][8][9]

Below is a diagram representing the chemical structure of Tropaeolin OO.

Caption: Chemical structure of Tropaeolin OO.

## Physicochemical Properties

A summary of the key physicochemical properties of Tropaeolin OO is presented in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
Molar Mass	375.38 g/mol	[5][6][7][8][9][10]
Appearance	Yellowish-brown or orange powder/solid	[1][6][7][8]
pKa	2.0 (at 25°C)	[3]
Melting Point	Decomposes	[11]
Boiling Point	Not available	[6][10][11]
Solubility	Soluble in water. Soluble in 50% ethanol (0.1%).	[5][7][8][10]
Absorption Maximum ( $\lambda_{\text{max}}$ )	428-434 nm (in 50% Ethanol), 435-445 nm	[5][10]

## Experimental Protocols

### Preparation of Tropaeolin OO Solution for Spectrophotometric Analysis

This protocol is adapted from a study on the use of Tropaeolin OO as a chemical sensor for the determination of Palladium (II) ions.[2]

**Materials:**

- Tropaeolin OO powder
- Deionized water
- Volumetric flasks (100 mL)
- Analytical balance

**Procedure:**

- Accurately weigh 0.106 g of Tropaeolin OO powder using an analytical balance.
- Transfer the weighed powder into a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask and swirl to dissolve the powder.
- Once the powder is fully dissolved, add deionized water to the flask up to the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogenous solution. This creates a base solution of Tropaeolin OO.
- Further dilutions can be made from this base solution as required for specific experimental concentrations. For example, to prepare a solution with a concentration in the range of  $10^{-5}$  to  $10^{-6}$  mol/dm<sup>3</sup>, the base solution can be diluted accordingly in water or a suitable buffer.[\[2\]](#)

## Use as a pH Indicator

Tropaeolin OO is a widely used acid-base indicator. Its effective pH range is between 1.4 and 3.2.[\[2\]](#)

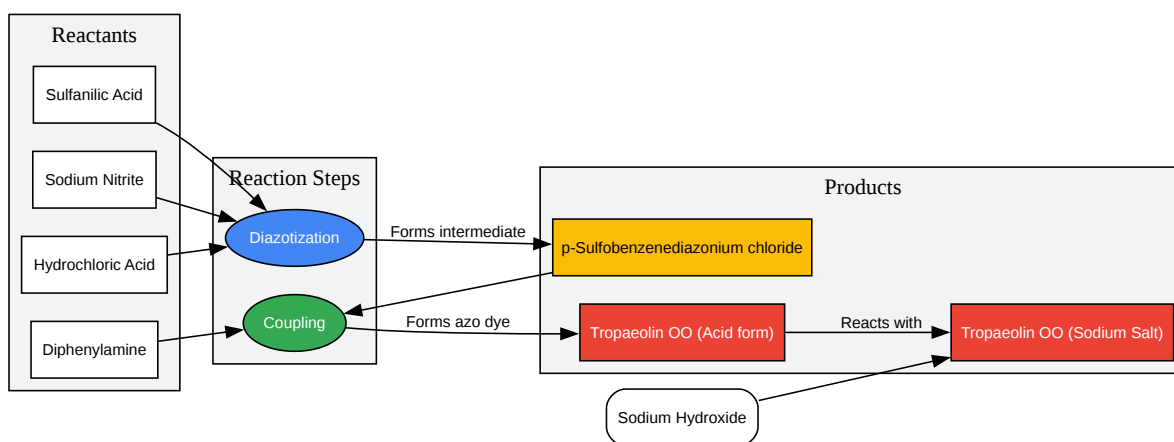
**Procedure:**

- Prepare a dilute aqueous solution of Tropaeolin OO (e.g., 0.1% w/v).
- Add 2-3 drops of the indicator solution to the solution being titrated.

- The color of the solution will be red in acidic conditions ( $\text{pH} < 1.4$ ) and will transition to orange-yellow as the pH increases above 3.2.

## Synthesis Pathway

Tropaeolin OO is synthesized via a diazo coupling reaction. The general workflow involves the diazotization of sulfanilic acid followed by coupling with diphenylamine.



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Caption: Synthesis workflow for Tropaeolin OO.

## Applications in Research and Development

Tropaeolin OO is a versatile compound with several applications in scientific research:

- pH Indicator:** Its distinct color change in a low pH range makes it a valuable indicator for titrations and other analytical procedures.<sup>[1]</sup>
- Biological Staining:** It is employed as a stain in histology to provide contrast to cellular components, aiding in their visualization under a microscope.<sup>[1]</sup>

- Chemical Sensing: Recent research has demonstrated its potential as a chromogenic sensor for the detection of heavy metal ions, such as palladium.[2]
- Dye Manufacturing: It serves as a precursor and a model compound in the development of new azo dyes with tailored properties for various industrial applications.[1]

## Safety and Handling

Tropaeolin OO is an irritant to the skin and eyes.[6] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the compound. It should be stored in a cool, dry, and well-ventilated area away from strong oxidizing agents. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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